

(S)-UFR2709 hydrochloride solubility and stability issues

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Compound of Interest

Compound Name: (S)-UFR2709 hydrochloride

Cat. No.: B8134318

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Technical Support Center: (S)-UFR2709 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **(S)-UFR2709 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **(S)-UFR2709 hydrochloride**?

(S)-UFR2709 hydrochloride is a competitive antagonist of nicotinic acetylcholine receptors (nAChRs), with a higher affinity for the $\alpha 4\beta 2$ subtype over the $\alpha 7$ subtype.^[1] It is primarily utilized in research to investigate nicotine addiction and to reduce ethanol consumption.^{[2][3]} Its molecular weight is 255.74 g/mol.^[2]

Q2: What are the recommended storage conditions for **(S)-UFR2709 hydrochloride**?

For optimal stability, **(S)-UFR2709 hydrochloride** powder should be stored at 4°C in a tightly sealed container, protected from direct sunlight and sources of ignition.

Q3: In what solvents is **(S)-UFR2709 hydrochloride** soluble?

While specific quantitative solubility data is not readily available in the literature, empirical evidence from published studies and supplier information suggests the following:

- Saline: **(S)-UFR2709 hydrochloride** has been successfully dissolved in saline for in vivo studies, specifically for intraperitoneal injections in rats.^{[2][4]}
- DMSO (Dimethyl Sulfoxide): Commercial suppliers offer **(S)-UFR2709 hydrochloride** as a 10 mM solution in DMSO, indicating good solubility in this solvent.

For other common laboratory solvents such as ethanol and water, it is recommended to perform small-scale solubility tests to determine the optimal concentration for your specific experimental needs.

Q4: How should I prepare a stock solution of **(S)-UFR2709 hydrochloride**?

The appropriate solvent and concentration for a stock solution will depend on your experimental design. Below are general protocols for preparing solutions in saline and DMSO.

Troubleshooting Guides

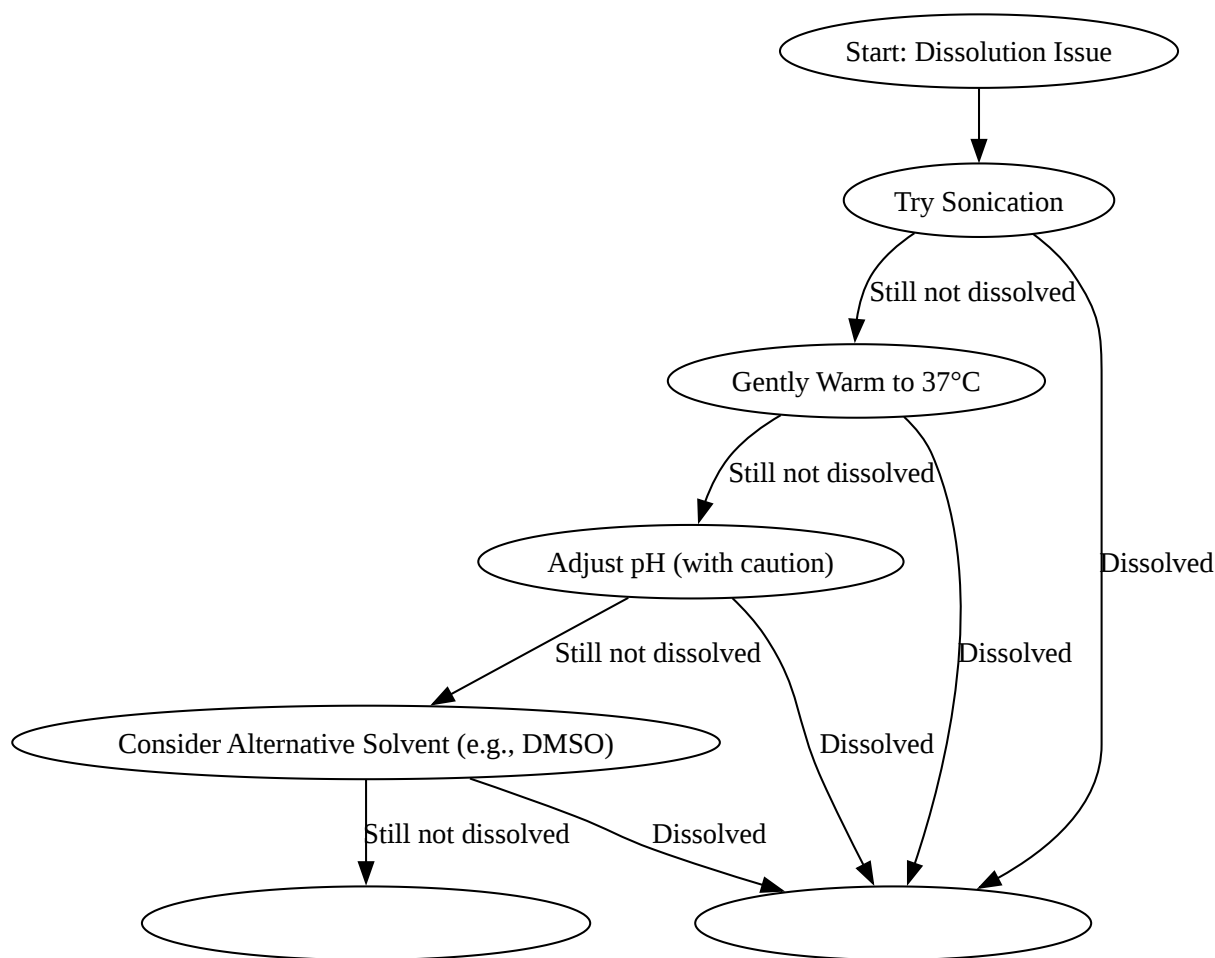
This section addresses common issues that may arise when working with **(S)-UFR2709 hydrochloride**.

Issue 1: Difficulty Dissolving the Compound

If you are experiencing issues with dissolving **(S)-UFR2709 hydrochloride**, consider the following troubleshooting steps:

- Sonication: Gentle sonication can help to break up powder aggregates and enhance dissolution.
- Warming: Cautiously warming the solution to 37°C may improve solubility. Avoid excessive heat, as this could lead to degradation.
- pH Adjustment: For aqueous solutions, adjusting the pH may be necessary. Since it is a hydrochloride salt, the initial solution will be slightly acidic. Further adjustment should be done with caution, as significant changes in pH can affect the compound's stability and activity.

- **Choice of Solvent:** If solubility in your initial solvent is poor, consider switching to an alternative. For example, if you are having trouble with saline, preparing a concentrated stock in DMSO and then diluting it into your aqueous experimental medium may be a viable option.



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Issue 2: Potential Compound Instability or Degradation

To minimize the risk of degradation, adhere to the following best practices:

- **Light Protection:** Prepare and store solutions in amber vials or tubes wrapped in aluminum foil to protect them from light.
- **Temperature Control:** Store stock solutions at -20°C or -80°C for long-term storage. For short-term use, solutions can be kept at 4°C. Avoid repeated freeze-thaw cycles.
- **pH Monitoring:** If your experimental conditions require a specific pH, be aware that extremes in pH can lead to hydrolysis. It is advisable to prepare fresh solutions for each experiment, especially if working at neutral or alkaline pH.

Quantitative Data Summary

While specific quantitative data for **(S)-UFR2709 hydrochloride** is limited in publicly available literature, the following table summarizes known information.

Parameter	Solvent/Condition	Value/Observation	Source
Molecular Weight	-	255.74 g/mol	[2]
Solubility	Saline	Sufficient for in vivo injections (e.g., 2.5 mg/kg in 1 mL/kg)	[2][4]
DMSO	Soluble up to at least 10 mM	Commercial Supplier Data	
Recommended Storage	Solid	4°C, sealed, protected from light	MSDS
Solution	-20°C or -80°C for long-term; 4°C for short-term	General Best Practice	

Experimental Protocols

Protocol 1: Preparation of (S)-UFR2709 hydrochloride in Saline for In Vivo Studies

This protocol is adapted from methodologies used in preclinical animal studies.[2][4]

- Calculate the required amount: Determine the total mass of **(S)-UFR2709 hydrochloride** needed based on the desired concentration and final volume. For example, to prepare a 2.5 mg/mL solution, you would need 2.5 mg of the compound for every 1 mL of saline.
- Weigh the compound: Accurately weigh the calculated amount of **(S)-UFR2709 hydrochloride** powder.
- Dissolve in saline: Add the powder to the appropriate volume of sterile saline (0.9% NaCl).
- Aid dissolution (if necessary): Vortex the solution thoroughly. If the compound does not fully dissolve, gentle sonication can be applied.
- Sterile filtration: For in vivo applications, sterile filter the final solution through a 0.22 µm syringe filter into a sterile container.
- Storage: Use the solution fresh or store at 4°C for short-term use. For longer-term storage, aliquot and store at -20°C.

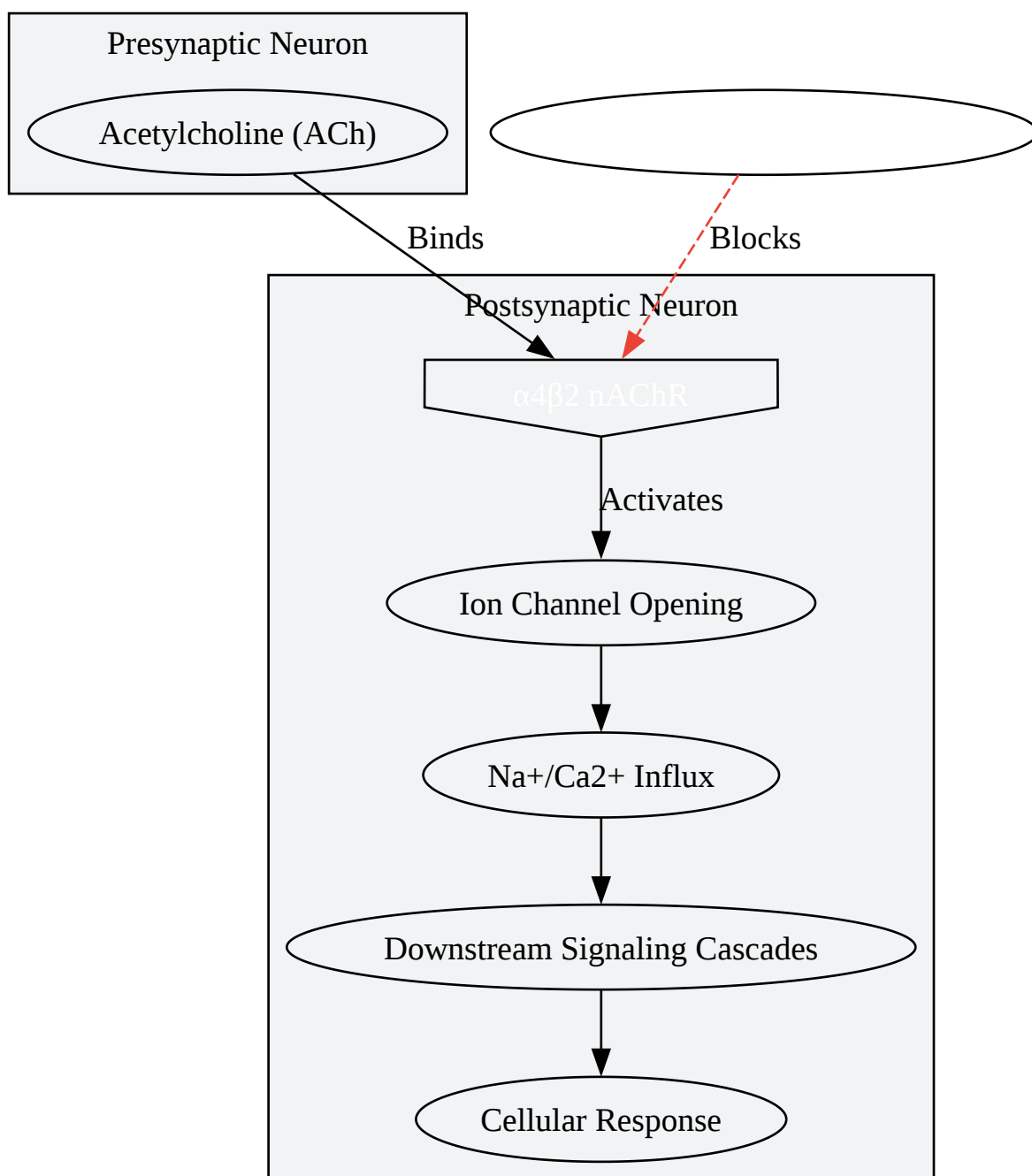
Protocol 2: Preparation of a Concentrated Stock Solution in DMSO

- Determine the desired concentration: Decide on the molarity of your stock solution (e.g., 10 mM).
- Calculate the required mass: Use the molecular weight (255.74 g/mol) to calculate the mass needed. For a 10 mM stock solution in 1 mL of DMSO:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 255.74 \text{ g/mol} = 0.0025574 \text{ g} = 2.56 \text{ mg}$
- Weigh the compound: Accurately weigh out 2.56 mg of **(S)-UFR2709 hydrochloride**.
- Dissolve in DMSO: Add the powder to 1 mL of anhydrous DMSO.
- Ensure complete dissolution: Vortex the solution until the compound is fully dissolved. Gentle warming to 37°C can be used if necessary.

- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Signaling Pathway

(S)-UFR2709 hydrochloride acts as a competitive antagonist at nicotinic acetylcholine receptors (nAChRs), particularly the $\alpha 4\beta 2$ subtype. The binding of acetylcholine (ACh) to these receptors typically leads to the opening of the ion channel, allowing the influx of cations like Na^+ and Ca^{2+} , which in turn triggers downstream signaling cascades. As an antagonist, **(S)-UFR2709 hydrochloride** blocks this binding and subsequent channel activation.



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